

Cyclotetradecane-1,2-dione: A Preliminary Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclotetradecane-1,2-dione

Cat. No.: B15482710

[Get Quote](#)

CAS Number: 23427-68-1

This document provides a summary of the currently available technical information for **Cyclotetradecane-1,2-dione**. It is intended for researchers, scientists, and professionals in drug development who are interested in the physicochemical properties, synthesis, and potential applications of this macrocyclic diketone.

Physicochemical Properties

Quantitative experimental data for **Cyclotetradecane-1,2-dione** is limited in publicly accessible literature. The following table summarizes the computed physicochemical properties.^[1]

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₄ O ₂	PubChem ^[1]
Molecular Weight	224.34 g/mol	PubChem ^[1]
XLogP3	4.3	PubChem ^[1]
Topological Polar Surface Area	34.1 Å ²	PubChem ^[1]
Monoisotopic Mass	224.177630004 Da	PubChem ^[1]

Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the cited literature. For the related parent compound, cyclotetradecane

(CAS 295-17-0), a melting point of 54-55 °C and a boiling point of 131 °C at 11 Torr have been reported.[2]

Spectroscopic Data

A ^{13}C NMR spectrum for **Cyclotetradecane-1,2-dione** is available, indicating its structural characterization.[1] However, detailed assignments and other spectroscopic data such as ^1H NMR, Infrared (IR), and Mass Spectrometry (MS) specific to this compound are not extensively documented in the available literature.

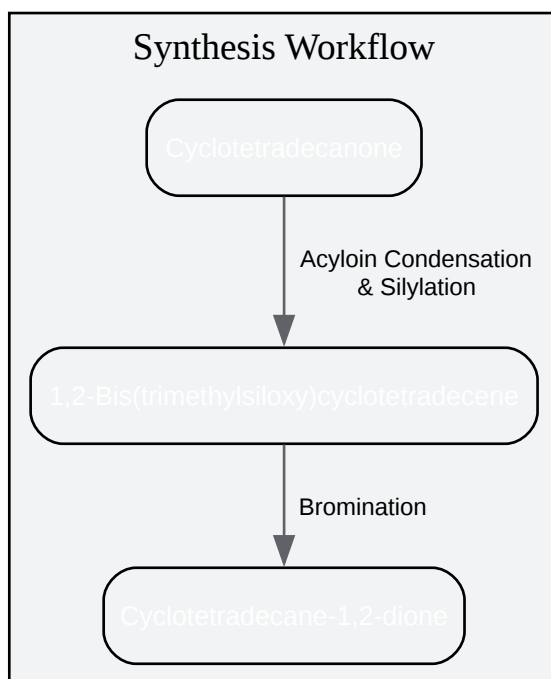
Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **Cyclotetradecane-1,2-dione** was not found in the surveyed literature, general methods for the synthesis of cyclic 1,2-diones are well-established. These can serve as a starting point for the development of a synthetic route.

One common approach involves the oxidation of the corresponding α -hydroxyketone (acyloin) or the direct oxidation of the parent ketone. For instance, the oxidation of cyclohexanone to cyclohexane-1,2-dione can be achieved using selenium dioxide.[3]

Another general and high-yield method for the preparation of cyclic 1,2-diones is the bromination of 1,2-bis(trimethylsiloxy)cycloalkenes.[4] This procedure is noted for its applicability to various ring sizes.

A potential synthetic workflow for **Cyclotetradecane-1,2-dione**, adapted from general procedures, is outlined below. This workflow is hypothetical and would require experimental validation.



[Click to download full resolution via product page](#)

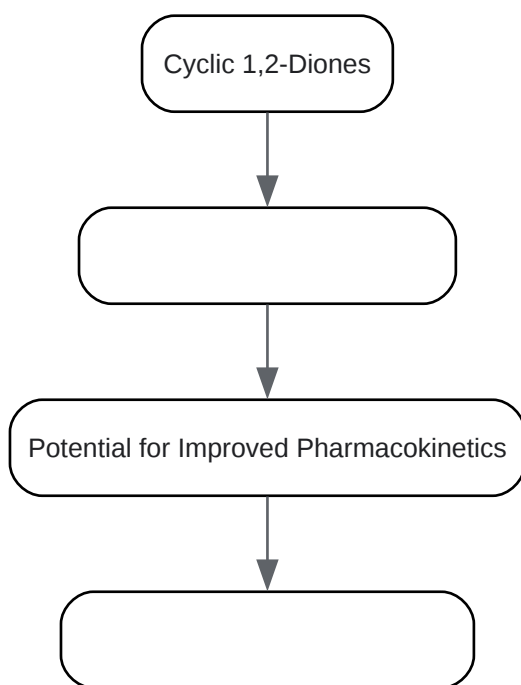
A potential synthetic workflow for **Cyclotetradecane-1,2-dione**.

Potential Applications in Drug Development

There is a lack of direct biological activity data for **Cyclotetradecane-1,2-dione** in the current literature. However, the 1,2-dione functional group in cyclic systems has garnered interest in medicinal chemistry.

Studies on smaller cyclic 1,2-diones, such as cyclopentane-1,2-dione, have explored their potential as bioisosteres of carboxylic acids.^[5] The ability of the enol form of the 1,2-dione to mimic the acidic proton and hydrogen bonding capabilities of a carboxylic acid could be advantageous in drug design to improve properties like cell permeability and metabolic stability.^[5]

The following diagram illustrates the conceptual relationship of **Cyclotetradecane-1,2-dione** to this area of research.



[Click to download full resolution via product page](#)

Conceptual role of cyclic 1,2-diones in drug development.

It is important to note that while "cyclotetradecane" (the parent hydrocarbon) has been reported to have antimicrobial activity, this finding cannot be directly extrapolated to the dione derivative.

Natural Occurrence

Cyclotetradecane-1,2-dione has been reported to be a natural product found in *Thymus vulgaris* (common thyme).[1]

Conclusion

Cyclotetradecane-1,2-dione is a macrocyclic diketone with limited published experimental data. While its basic physicochemical properties have been computed, a comprehensive understanding of its reactivity, spectroscopic characteristics, and biological activity awaits further investigation. The established role of smaller cyclic 1,2-diones as carboxylic acid bioisosteres suggests a potential avenue for its application in medicinal chemistry and drug development. Researchers interested in this molecule are encouraged to pursue experimental studies to elucidate its properties and potential uses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclotetradecane-1,2-dione | C₁₄H₂₄O₂ | CID 14547747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclotetradecane - Wikipedia [en.wikipedia.org]
- 3. 1,2-Cyclohexanedione - Wikipedia [en.wikipedia.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Evaluation of the cyclopentane-1,2-dione as a potential bio-isostere of the carboxylic acid functional group - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cyclotetradecane-1,2-dione: A Preliminary Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15482710#cyclotetradecane-1-2-dione-cas-number-23427-68-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com